

Comprehensive Application Notes and Protocol for Tioxazafen Seed Treatment in Soybeans

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Compound Focus: Tioxazafen

CAS No.: 330459-31-9

Cat. No.: S582507

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Introduction and Chemical Profile

Tioxazafen (3-phenyl-5-(thiophen-2-yl)-1,2,4-oxadiazole) is a broad-spectrum systemic seed treatment nematicide belonging to the phenyl oxadiazole chemical class [1] [2]. It represents a significant advancement in nematode management due to its novel mode of action, which involves disruption of ribosomal activity in nematodes through interaction with the L3 subunit of the mitochondrial ribosome, leading to impaired protein synthesis [3] [2]. This unique mechanism results in no cross-resistance with other commercially available nematicides, making it a valuable tool in resistance management programs [1].

Initially developed by Monsanto (now Bayer CropScience) and registered with the U.S. EPA in 2017 under the trade name **NemaStrike**, **tioxazafen** has become an integral component of the Acceleron Seed Applied Solutions portfolio [1] [4]. It is specifically labeled for use in row crops including corn, soybean, and cotton for control of a broad spectrum of plant-parasitic nematodes including cyst nematode, root-knot nematode, reniform nematode, root lesion nematode, and longidorus species [3] [1].

Table 1: Basic Chemical Properties of **Tioxazafen**

Property	Specification
IUPAC Name	3-phenyl-5-(2-thienyl)-1,2,4-oxadiazole [2]

Property	Specification
CAS RN	330459-31-9 [2]
Molecular Formula	C ₁₂ H ₈ N ₂ OS [2]
Molecular Mass	228.27 g/mol [2]
Chemical Class	Phenyl oxadiazole (disubstituted oxadiazole) [1]
Mode of Action	Disruption of ribosomal translation in nematodes [3] [2]

Application Specifications and Treatment Protocol

Registered Uses and Formulations

Tioxazafen is commercially formulated as a seed treatment solution, specifically as **NemaStrike ST 4.51 SC** (suspension concentrate) [3]. The application is strictly limited to **professional seed treatment facilities** equipped with full-automatic, closed-system treatment equipment featuring sealed conveyors and application devices [1]. On-site seed treatment by growers is explicitly prohibited due to safety considerations.

Registered Crops: Soybean, corn, and cotton [1] [2] **Target Nematodes:** Soybean cyst nematode (*Heterodera glycines*), root-knot nematode (*Meloidogyne incognita*), reniform nematode (*Rotylenchulus reniformis*), root lesion nematode (*Pratylenchus* spp.), and other economically important species [3] [1] [2]

Treatment Protocol and Specifications

The application of **tioxazafen** must adhere to strict guidelines to ensure efficacy and safety:

- Equipment Requirements:** Use only automated, closed-system seed treatment equipment to minimize operator exposure and ensure uniform application [1].
- Application Uniformity:** Ensure complete and even coverage of all seed surfaces with the treatment solution to achieve consistent nematode protection.

- **Seed Handling:** Treated seeds must be handled with appropriate personal protective equipment (PPE) including gloves and dust masks [1].
- **Planting Considerations:** Treated seeds should be planted under appropriate soil conditions (temperature >50°F) to optimize germination and establishment while maximizing nematicidal activity [5] [4].

Efficacy Data and Biological Activity

Nematode Toxicity and Mode of Action

Tioxazafen demonstrates potent nematostatic and nematicidal activity through its unique ribosomal disruption mechanism. Laboratory studies have quantified its efficacy against key nematode species:

Table 2: Toxicity Parameters of **Tioxazafen** Against Key Nematode Species

Nematode Species	24-hr EC ₅₀ (µg/ml)	48-hr EC ₅₀ (µg/ml)	Effect on Hatch	Recovery After Exposure
Meloidogyne incognita (Southern root-knot)	57.69 µg/ml [3]	47.15 µg/ml [3]	Reduced at 2.7 µg/ml and 27.0 µg/ml after 3 days [3]	No recovery observed [3]
Rotylenchulus reniformis (Reniform)	59.64 µg/ml [3]	47.25 µg/ml [3]	Reduced at 2.7 µg/ml and 27.0 µg/ml after 3 days [3]	Mortality remained unchanged after rinse/removal [3]

Key efficacy observations include:

- **Rapid Action:** Nematode paralysis observed within 24 hours of exposure at 27.0 µg/ml for both *M. incognita* and *R. reniformis* [3]
- **Irreversible Effect:** No recovery in nematode motility after 24-hour exposure to 48-hour EC₅₀ values, indicating irreversible damage [3]

- **Hatch Suppression:** Significant reduction in nematode hatch after 3 days of exposure to concentrations as low as 2.7 µg/ml [3]
- **Infection Reduction:** 24-hour exposure to low concentrations (0.38 to 47.15 µg/ml) significantly reduces infectivity on host roots [3]

Field Performance and Residual Activity

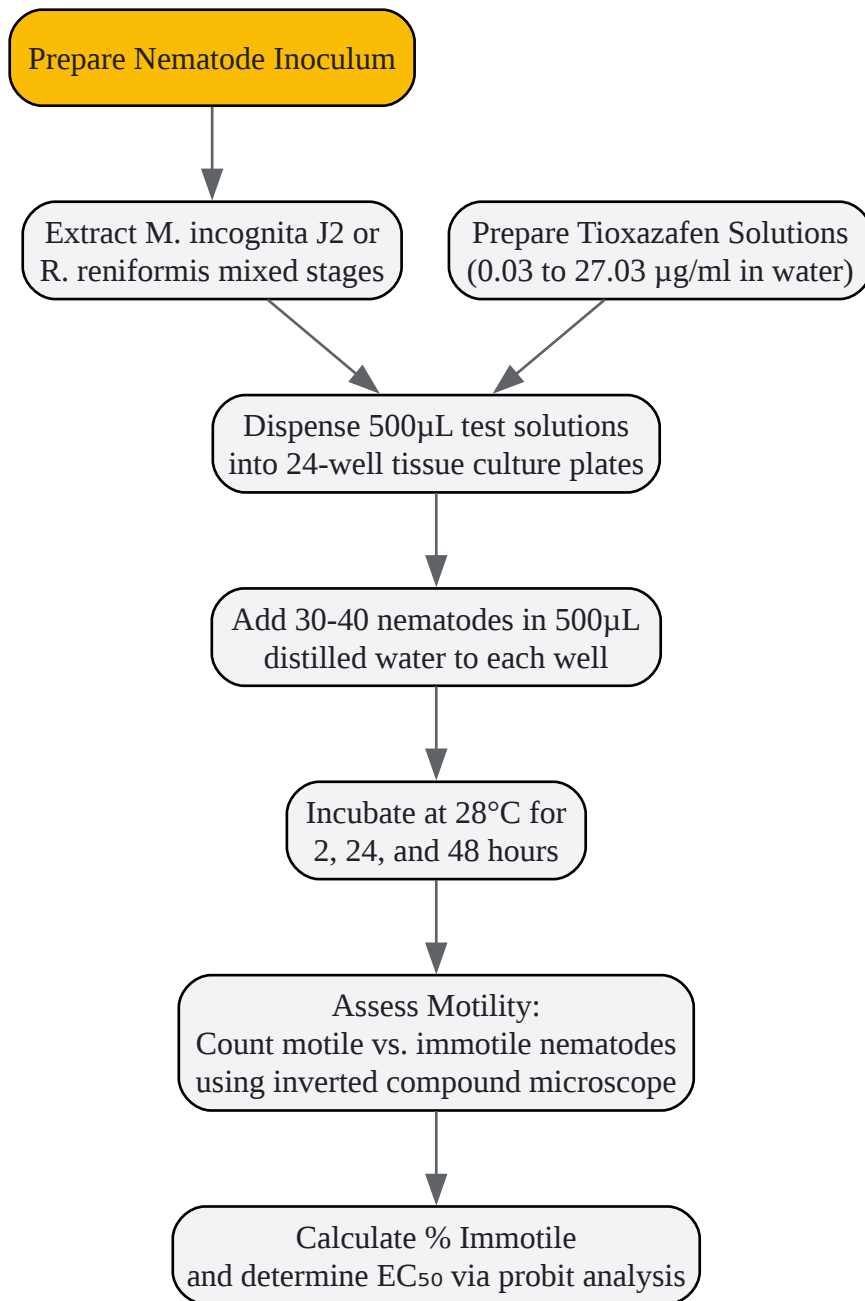
Tioxazafen provides extended residual protection due to its low water solubility and persistence in the rhizosphere. The compound remains active around the plant root system for approximately **75 days**, providing protection through the most critical early growth stages [1]. This duration represents approximately 2.5 times the life cycle of most target nematode species (typically 30 days), effectively breaking their reproductive cycle [1].

Field trials conducted over three years demonstrate that the control effect of **tioxazafen** on various crops is "equivalent or superior to already commercialized products" with documented yield increases in corn, soybean, and cotton [1]. The systemic activity provides protection both at the seed zone and in surrounding root tissues as the compound is taken up by the developing seedling.

Experimental Protocols for Efficacy Evaluation

Laboratory Bioassay for Nematode Toxicity

Objective: To determine the concentration-dependent toxicity of **tioxazafen** on nematode motility and hatch inhibition.



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Materials and Reagents:

- Nematode inoculum: Second-stage juveniles (J2) of *M. incognita* or mixed life stages of *R. reniformis* [3]
- **Tioxazafen** technical material or commercial formulation (NemaStrike ST 4.51 SC) [3]
- 24-well Falcon tissue culture plates [3]
- Distilled water
- Inverted compound microscope for assessment [3]

Procedure:

- Prepare stock solutions of **tioxazafen** in distilled water at 2× the final desired concentration (e.g., 0.06, 0.54, 5.4, 54.06 µg/ml for final concentrations of 0.03, 0.27, 2.70, 27.03 µg/ml) [3].
- Dispense 500 µL of each 2× concentration solution into individual wells of 24-well tissue culture plates.
- Add 30-40 nematodes in 500 µL distilled water to each well, resulting in final test concentrations.
- Maintain incubation temperatures at 28°C throughout the experiment [3].
- Assess motility at 2, 24, and 48 hours by visually counting motile and immotile nematodes using an inverted compound microscope.
- Calculate percentage immotile nematodes for each concentration and time point.
- Determine EC₅₀ and EC₉₀ values using probit analysis in statistical software (e.g., SPSS) [3].

Hatch Inhibition Assay

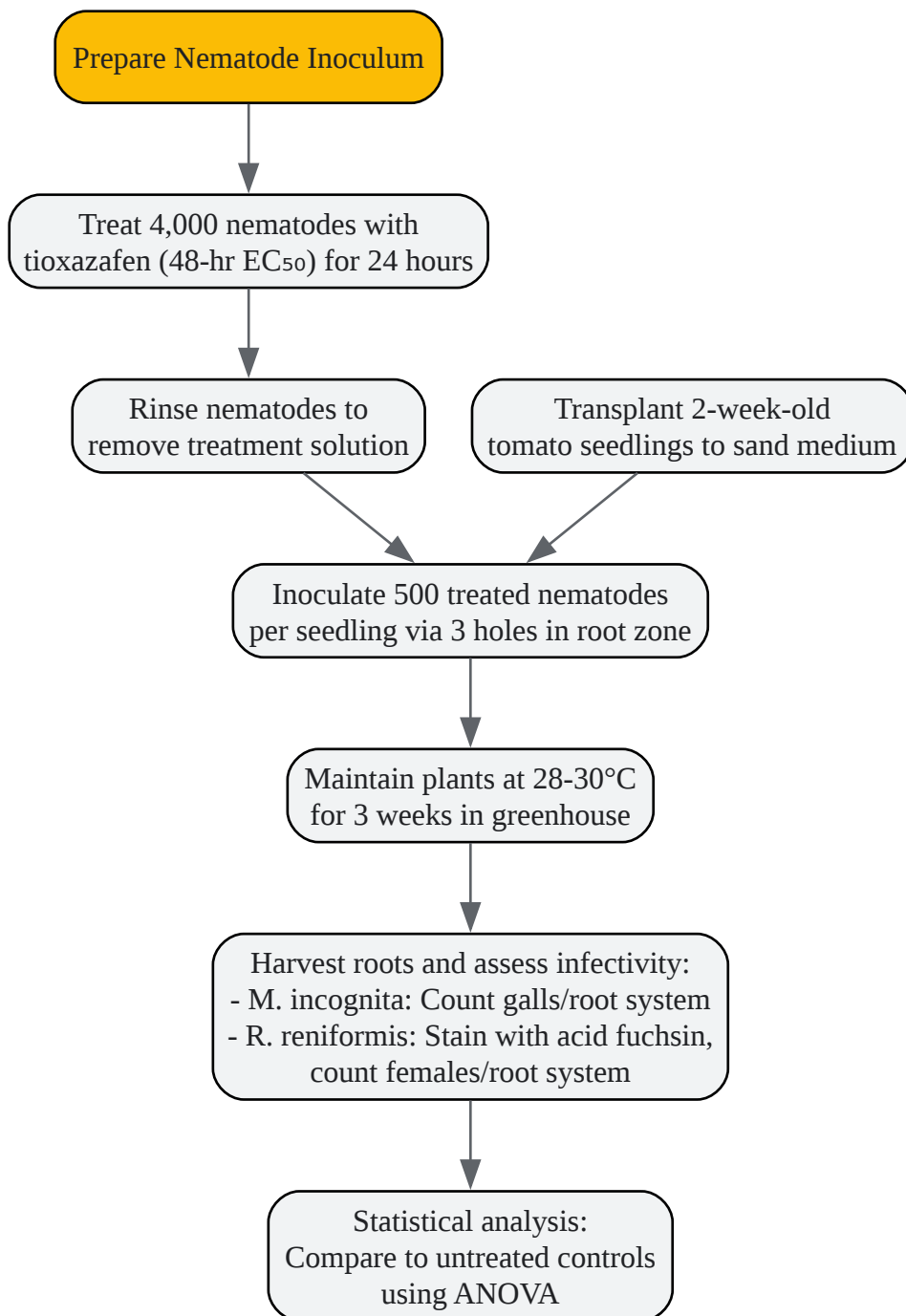
Objective: To evaluate the effect of **tioxazafen** on nematode egg hatch.

Procedure:

- Collect fresh eggs of *M. incognita* or *R. reniformis* from infected roots using 0.5% NaOCl extraction method [3].
- Prepare **tioxazafen** solutions at the same concentrations as in the motility assay.
- Expose eggs to test solutions for 3 days, recording the number of J2 hatched daily [3].
- Calculate percent hatch per day and compare to untreated controls.
- Analyze data using factorial ANOVA with nematicide rates and sample time as fixed factors [3].

Greenhouse Infectivity Assay

Objective: To determine the effect of **tioxazafen**-pretreated nematodes on infectivity to host roots.



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Procedure:

- Treat large populations (≈4,000) of *M. incognita* or *R. reniformis* with **tioxazafen** solutions corresponding to their 48-hour EC₅₀ values for 24 hours [3].
- Rinse nematodes twice with distilled water to remove treatment solution.

- Transplant 2-week-old tomato seedlings ('Rutgers') into sand medium in 84-cm³ celled seedling trays [3].
- Inoculate each seedling with 500 treated nematodes distributed through three holes made by a 1-ml pipette tip pushed 3 cm into the root zone [3].
- Maintain plants at 28-30°C on a greenhouse bench for 3 weeks post-inoculation [3].
- Assess infectivity: count galls per root system for *M. incognita*; stain *R. reniformis* females with acid fuchsin and count total females per root system [3].
- Analyze data using ANOVA with appropriate transformations when necessary [3].

Environmental and Safety Considerations

Environmental Fate

Recent studies on the aqueous degradation of **tioxazafen** have identified important environmental behavior patterns:

- **Photolysis:** **Tioxazafen** rapidly transforms under artificial sunlight in aqueous solutions with a single primary transformation product (PP228a) identified [6].
- **Persistence:** The transformation product PP228a demonstrates significantly prolonged persistence compared to the parent compound, with half-lives increased by more than 1000 times [6].
- **pH Stability:** Photodegradation of both **tioxazafen** and PP228a is not pH-dependent [6].
- **Hydrolytic Stability:** Both compounds remain stable against hydrolysis under ambient conditions [6].

Ecotoxicology

Bioassays indicate that the transformation product PP228a exhibits higher acute toxicity to *Daphnia magna* than the parent **tioxazafen** compound [6]. However, comprehensive ecotoxicological data for many non-target organisms remains limited in the available scientific literature.

Regulatory Status and Handling

- **US EPA Registration:** Approved May 2017 [1]
- **Canadian Registration:** Approved 2018 [6]
- **EU Status:** Not approved under EC Regulation 1107/2009 [2]
- **Registration Protection:** Valid until April 30, 2027 [1]

Important Safety Note: **Tioxazafen** is classified for use only in production facilities with full-automatic seed treatment equipment utilizing sealed conveyor and application devices. On-site seed treatment is strictly prohibited [1].

Conclusion

Tioxazafen represents a significant advancement in nematode management with its novel mode of action, favorable environmental profile, and demonstrated efficacy against economically important nematode species in soybean production. The application protocols outlined provide researchers with standardized methods for evaluating nematicidal activity, while the detailed chemical and biological information supports informed use decisions.

The 75-day residual activity and systemic protection make **tioxazafen** particularly valuable for early-season nematode control when soybean plants are most vulnerable to yield-limiting damage. As nematode resistance to conventional chemistries continues to evolve, **tioxazafen**'s unique ribosomal targeting mechanism provides an important additional tool for integrated nematode management programs.

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References

1. Pesticides Registered & Launched in 2017 and Analysis of Key Products [news.agropages.com]
2. Tioxazafen [sitem.herts.ac.uk]
3. Toxicity of Tioxazafen to Meloidogyne Incognita and ... [pmc.ncbi.nlm.nih.gov]
4. SOYBEAN SEED TREATMENT 101 - Bayer Crop Science [cropscience.bayer.us]
5. Plan Your Soybean Seed Treatment [phycoterra.com]
6. Aqueous degradation of tioxazafen: Kinetics, products, ... [sciencedirect.com]

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